

Quantifying the Degree of Labeling of Cy5.5 DBCO Conjugates: A Comparative Guide

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Compound of Interest

Compound Name: Cy5.5 DBCO

Cat. No.: B15604810

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For researchers and professionals in drug development, the precise quantification of fluorescent labeling is paramount for the consistency and reliability of experimental outcomes. The degree of labeling (DOL), which defines the average number of dye molecules conjugated to a biomolecule, directly influences the fluorescence signal intensity and the functional integrity of the conjugate.[1] This guide provides a comprehensive comparison and detailed protocols for quantifying the DOL of **Cy5.5 DBCO** conjugates, a popular choice for near-infrared (NIR) applications, and compares its performance with relevant alternatives.

Cy5.5 DBCO is a bright and photostable NIR fluorescent probe.[2] Its dibenzocyclooctyne (DBCO) group facilitates a copper-free "click chemistry" reaction with azide-modified biomolecules, forming a stable triazole linkage.[2][3] This bioorthogonal conjugation method is highly specific and efficient. The fluorescence of **Cy5.5 DBCO** is largely insensitive to pH changes between 4 and 10, a desirable characteristic for various biological assays.[2]

Comparative Performance of Fluorescent Dyes

While Cy5.5 is a robust dye, alternatives exist that may offer advantages in specific applications. Alexa Fluor dyes, for instance, are known for their exceptional photostability and brightness.[4][5] Studies have shown that Alexa Fluor 647, which is spectrally similar to Cy5,

can be conjugated to proteins at a high DOL with less fluorescence quenching compared to Cy5.[4][6][7] This is attributed to a reduced tendency for dye aggregation on the protein surface.[4][8]

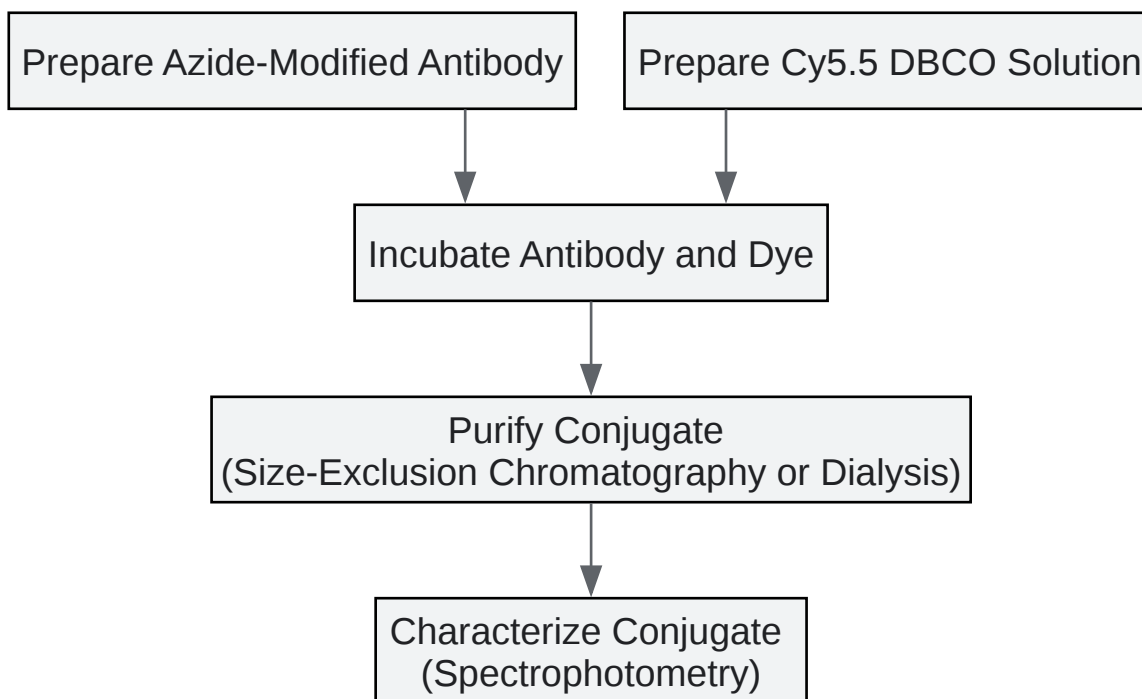
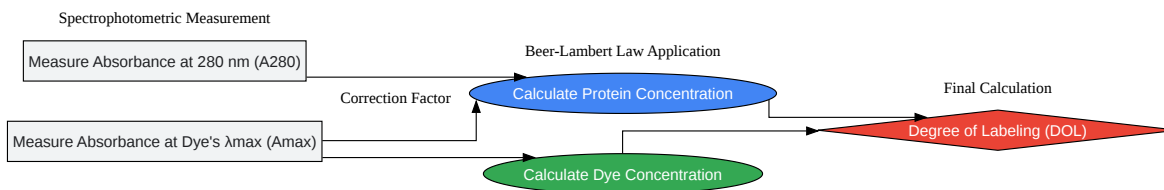
Key Performance Parameters:

Property	Cy5.5 DBCO	Alexa Fluor 680 (Spectral Alternative)	Alexa Fluor 647 (Common Alternative)
Excitation Maximum (nm)	~678	~679	~650
Emission Maximum (nm)	~694	~702	~668
Molar Extinction Coefficient ($M^{-1}cm^{-1}$)	~190,000	~184,000	~270,000
Quantum Yield	High	High	Very High
Photostability	High	Very High	Very High
pH Sensitivity	Low (pH 4-10)	Low	Low

Note: The molar extinction coefficient and correction factor for dyes can vary slightly between manufacturers. It is recommended to use the values provided by the specific vendor of the dye.
[9]

Principle of DOL Calculation

The DOL is determined spectrophotometrically by measuring the absorbance of the purified conjugate at two key wavelengths: one at the maximum absorbance of the protein (typically 280 nm) and the other at the maximum absorbance of the dye (e.g., ~678 nm for Cy5.5).[9] The Beer-Lambert law is then applied to calculate the molar concentrations of the protein and the dye. A correction factor is necessary to account for the dye's absorbance at 280 nm, which would otherwise lead to an overestimation of the protein concentration.[9][10]



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